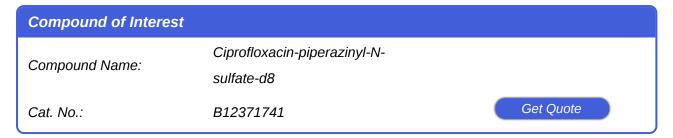




Navigating the Analysis of Ciprofloxacin Metabolites: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Ciprofloxacin-piperazinyl-N-sulfate, a metabolite of the broad-spectrum fluoroquinolone antibiotic Ciprofloxacin. While a direct commercial source for the deuterated standard, **Ciprofloxacin-piperazinyl-N-sulfate-d8**, was not identified through publicly available information, this document serves as a critical resource for researchers engaged in the analysis of Ciprofloxacin and its metabolites. It consolidates supplier information for closely related and essential compounds, detailed technical specifications for the non-labeled metabolite, and comprehensive experimental protocols for analytical determination.

Supplier Information for Related Compounds

For researchers requiring standards for bioanalytical studies, the following tables provide supplier information for the deuterated parent compound, Ciprofloxacin-d8, and the non-deuterated metabolite, Ciprofloxacin Piperazinyl-N4-sulfate. The deuterated parent compound is often utilized as an internal standard in quantitative mass spectrometry-based assays.

Table 1: Suppliers of Ciprofloxacin-d8



Supplier	Product Name	CAS Number	Additional Information
Simson Pharma Limited	Ciprofloxacin-D8	1130050-35-9	Accompanied by a Certificate of Analysis.
Clinivex	Ciprofloxacin-d8	1130050-35-9	Intended for laboratory use only.
Cayman Chemical	Ciprofloxacin-d8 (hydrochloride)	1216659-54-9	Intended for use as an internal standard for quantification by GC-or LC-MS.
Sigma-Aldrich	Ciprofloxacin-d8 hydrochloride hydrate	1216659-54-9	VETRANAL®, analytical standard.

Table 2: Suppliers of Ciprofloxacin Piperazinyl-N4-sulfate



Supplier	Product Name	CAS Number	Additional Information
Simson Pharma Limited	Ciprofloxacin Piperazinyl-N4-sulfate	105093-21-8	Accompanied by a Certificate of Analysis. [1]
Clinivex	Ciprofloxacin Piperazinyl-N4-sulfate	105093-21-8	A metabolite of the fluorinated quinolone antibacterial Ciprofloxacin.[2]
Santa Cruz Biotechnology	Ciprofloxacin Piperazinyl-N4-sulfate	105093-21-8	For Research Use Only.[3]
VIVAN Life Sciences	Ciprofloxacin Piperazinyl-N4-sulfate	105093-21-8	CoA, MASS, NMR and HPLC will be provided.[4]
LGC Standards	Ciprofloxacin Piperazinyl-N4-sulfate	105093-21-8	A metabolite of the fluorinated quinolone antibacterial Ciprofloxacin.[5]
Shimadzu Chemistry & Diagnostics	Ciprofloxacin piperazinyl-N4 sulfate salt	105093-21-8	Minimum purity of 98.00%.[6]
Jigs Chemical Limited	CIPROFLOXACIN PIPERAZINYL-N4- SULFATE API	105093-21-8	Available in powder form.[7]
GlobalChemMall	Ciprofloxacin Piperazinyl-N4-sulfate		Manufacturers and suppliers in China.[8]

Technical Data: Ciprofloxacin Piperazinyl-N4-sulfate

Ciprofloxacin Piperazinyl-N4-sulfate, also known as Sulfociprofloxacin, is one of the four primary metabolites of Ciprofloxacin.[9] It is formed through the sulfation of the piperazinyl group.[9]



Table 3: Chemical and Physical Properties of Ciprofloxacin Piperazinyl-N4-sulfate

Property	Value	Source
CAS Number	105093-21-8	[1][2][3][4][5][6][7][10]
Molecular Formula	C17H18FN3O6S	[2][3][4][5][6][7][10]
Molecular Weight	411.40 g/mol	[3][4][5][6][10]
Synonyms	Sulfociprofloxacin, 4- Sulfociprofloxacin, BAY-s 9435, 1-Cyclopropyl-6-fluoro- 1,4-dihydro-4-oxo-7-(4-sulfo-1- piperazinyl)-3- quinolinecarboxylic Acid	[4]
Purity	≥ 98.00 %	[6]
Form	Powder	[7]
Storage	Recommended storage conditions are provided on the product label and Certificate of Analysis (COA). Generally, store in tightly closed containers at room temperature, protected from light and moisture, unless otherwise specified.	[11]

Experimental Protocols

The quantification of Ciprofloxacin and its metabolites in biological matrices is predominantly achieved through chromatographic techniques, primarily High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation



- 1. Plasma Sample Preparation by Protein Precipitation:[9] This protocol is a common and effective method for removing proteins from plasma samples prior to analysis.
- To 200 μL of plasma in a microcentrifuge tube, add a known amount of an appropriate internal standard (e.g., Ciprofloxacin-d8).
- Add 600 μL of extraction solution (acetonitrile containing 0.1% formic acid and 0.2% trifluoroacetic acid) to precipitate plasma proteins. The addition of trifluoroacetic acid can aid in breaking drug-protein bonds.[12]
- Vortex the mixture for 1-2 minutes.
- Centrifuge the sample at 4000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube for analysis.
- 2. Urine Sample Preparation:[9] Urine samples typically require less extensive cleanup compared to plasma.
- Dilute the urine sample (e.g., 1:10) with the mobile phase or a suitable buffer.
- Vortex the mixture.
- Centrifuge at high speed to remove any particulate matter.
- The supernatant can be directly injected into the analytical system.

Analytical Methods

- 1. High-Performance Liquid Chromatography (HPLC) with UV or Fluorescence Detection: HPLC is a widely used technique for the analysis of Ciprofloxacin.[13][14] Ciprofloxacin's native fluorescence allows for sensitive detection.[9]
- Column: A reversed-phase column, such as a C18 column (e.g., 4.6 x 150 mm, 3.5 μm), is commonly used.[15]
- Mobile Phase: A mixture of an acidic aqueous buffer (e.g., 0.025 M phosphoric acid, pH 3.0) and an organic solvent like acetonitrile is typical.[15][16] The ratio can be optimized for best



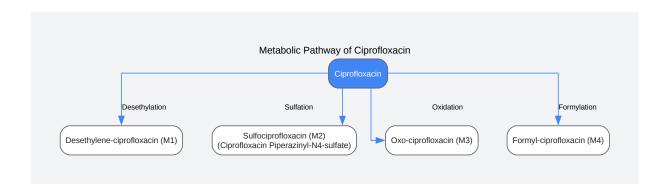
separation.

- Flow Rate: A flow rate of 1.0 mL/min is often employed.[15]
- Detection: UV detection is commonly set at 278 nm.[15][16] For fluorescence detection, specific excitation and emission wavelengths would be used.
- 2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): LC-MS/MS offers high specificity and sensitivity for the quantification of Ciprofloxacin and its metabolites, especially at low concentrations in complex biological matrices.[17][18]
- Chromatographic Conditions: Similar to HPLC, a C18 column is often used. Gradient elution
 with a mobile phase consisting of 0.1% formic acid in water and 0.1% formic acid in
 acetonitrile is a common approach.[12]
- Mass Spectrometry: Electrospray ionization (ESI) in positive ion mode is typically used. The analysis is performed in Multiple Reaction Monitoring (MRM) mode for quantitative analysis.
 - MRM Transitions: For Ciprofloxacin, the transition m/z 332.1 → 230.8 is often monitored.
 For an internal standard like d8-Ciprofloxacin, the transition would be m/z 340.1 → 296.1.
 [19]

Visualizations

The following diagrams illustrate the metabolic pathway of Ciprofloxacin and a general workflow for its analysis.

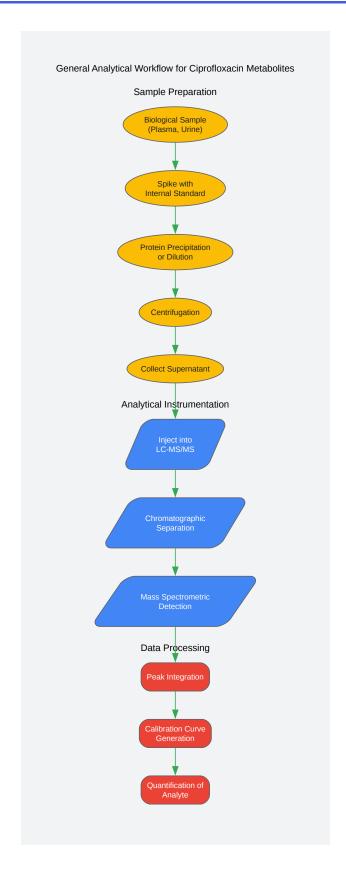




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Caption: Metabolic pathway of Ciprofloxacin.





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Caption: General experimental workflow for metabolite analysis.



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